

In-depth Technical Guide: Structure Elucidation of 1-phenyl-1H-pyrazole-5-carbaldehyde

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Compound of Interest

Compound Name: 1-phenyl-1H-pyrazole-5-carbaldehyde

Cat. No.: B145363

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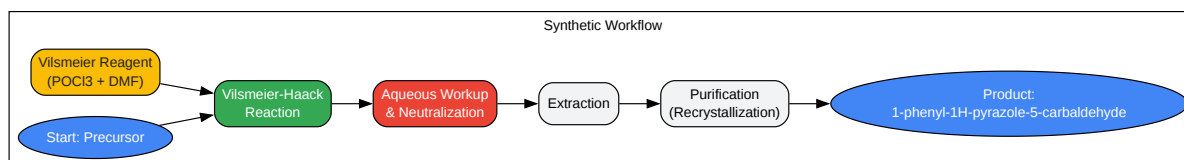
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the structure elucidation of **1-phenyl-1H-pyrazole-5-carbaldehyde**, a key heterocyclic building block in medicinal chemistry and materials science. This document details its structural features, spectroscopic characterization, and a common synthetic route, presenting data in a clear and accessible format for laboratory use.

Chemical Structure and Properties

1-phenyl-1H-pyrazole-5-carbaldehyde is an organic compound with the molecular formula $C_{10}H_8N_2O$ and a molecular weight of 172.18 g/mol. The structure consists of a pyrazole ring substituted with a phenyl group at the N1 position and a formyl (carbaldehyde) group at the C5 position. The presence of the aromatic rings and the reactive aldehyde functionality makes it a versatile precursor for the synthesis of more complex molecules with potential biological activities.

Below is a diagram illustrating the chemical structure of **1-phenyl-1H-pyrazole-5-carbaldehyde**.



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